

An In-depth Technical Guide to the Theoretical Properties of Iodinated Indazoles

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Compound of Interest

Compound Name: *3-Iodo-1-methyl-1H-indazol-4-ol*

CAS No.: *1823931-40-3*

Cat. No.: *B11850530*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Indazole and its derivatives are cornerstones in medicinal chemistry, forming the structural core of numerous therapeutic agents. The introduction of an iodine atom onto the indazole scaffold provides a powerful synthetic handle for molecular elaboration through various cross-coupling reactions, enabling the exploration of vast chemical space in drug discovery programs. This technical guide delves into the theoretical properties of iodinated indazoles, offering a comprehensive overview of their electronic structure, reactivity, and spectroscopic signatures. By leveraging computational chemistry and established experimental protocols, this document aims to provide researchers with the foundational knowledge to effectively utilize these versatile building blocks in the design and synthesis of novel bioactive molecules.

Introduction: The Significance of the Indazole Scaffold

Indazoles, bicyclic aromatic heterocycles composed of a benzene ring fused to a pyrazole ring, are considered "privileged structures" in medicinal chemistry.[1] Their unique physicochemical properties and ability to engage in various biological interactions have led to their incorporation into a wide range of approved drugs and clinical candidates.[2][3] The indazole nucleus is present in therapeutics for oncology (e.g., Pazopanib, a tyrosine kinase inhibitor), inflammatory diseases, and neurological disorders.[4]

The two most common and stable tautomers of indazole are the 1H- and 2H-indazoles, with the 1H-tautomer being the more thermodynamically stable and predominant form.[2] The presence and position of the nitrogen atoms in the five-membered ring, along with the fused benzene ring, create a unique electronic landscape that can be finely tuned through substitution.

Iodination of the indazole ring is a key synthetic strategy that significantly enhances its utility. The carbon-iodine (C-I) bond serves as a versatile functional group, readily participating in a variety of transition-metal-catalyzed cross-coupling reactions, such as Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig couplings.[4][5] This allows for the introduction of a wide array of substituents, facilitating the rapid generation of compound libraries for structure-activity relationship (SAR) studies.

This guide will provide a detailed examination of the theoretical underpinnings that govern the properties and reactivity of iodinated indazoles, with a focus on providing actionable insights for their application in drug discovery and development.

Electronic Properties of Iodinated Indazoles: A Computational Perspective

The position of the iodine atom on the indazole ring significantly influences its electronic properties, which in turn dictates its reactivity and potential for intermolecular interactions. Density Functional Theory (DFT) calculations are a powerful tool for elucidating these properties.

Frontier Molecular Orbitals (HOMO-LUMO) and Reactivity

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key indicators of a molecule's chemical reactivity and stability. The HOMO-LUMO

energy gap (ΔE) provides insight into the molecule's electronic excitability and kinetic stability.
[6]

For iodinated indazoles, the introduction of the electron-withdrawing iodine atom is predicted to lower the energies of both the HOMO and LUMO compared to the parent indazole.[1] This can lead to a smaller HOMO-LUMO gap, potentially altering the molecule's absorption spectrum and increasing its reactivity.[1]

Table 1: Predicted Frontier Molecular Orbital Energies for Iodinated Indazoles

Compound	HOMO (eV) (Predicted)	LUMO (eV) (Predicted)	Energy Gap (ΔE) (eV) (Predicted)
1H-Indazole	~ -6.0	~ -0.5	~ 5.5
3-Iodo-1H-indazole	Lower	Lower	Smaller
5-Iodo-1H-indazole	Lower	Lower	Smaller

Note: The values for iodinated indazoles are predictive and based on established trends from computational studies of related halogenated heterocyclic compounds.[1]

Molecular Electrostatic Potential (MEP) and Halogen Bonding

The Molecular Electrostatic Potential (MEP) map provides a visual representation of the charge distribution on a molecule, highlighting regions that are electron-rich (nucleophilic) and electron-poor (electrophilic).[7] For iodinated aromatic compounds, a region of positive electrostatic potential, known as a "sigma-hole" (σ -hole), forms on the iodine atom opposite the C-I bond.[8] This σ -hole is a key feature that enables halogen bonding, a non-covalent interaction with significant implications in drug design and crystal engineering.[8]

The ability of the iodine atom on an indazole ring to act as a halogen bond donor can influence ligand-receptor interactions and the overall pharmacological profile of a molecule.

Natural Bond Orbital (NBO) Analysis and Charge Distribution

Natural Bond Orbital (NBO) analysis provides a detailed picture of the electron density distribution and the nature of bonding within a molecule.^{[7][9]} By examining the occupancies of bonding and anti-bonding orbitals, NBO analysis can quantify hyperconjugative interactions and charge delocalization. In iodinated indazoles, NBO analysis can reveal the extent of electron donation from the nitrogen lone pairs into the ring system and how the electronegative iodine atom perturbs this electron distribution.^[7]

Chemical Reactivity and the Carbon-Iodine Bond

The C-I bond is the focal point of reactivity for iodinated indazoles in many synthetic transformations. Understanding the strength of this bond is crucial for predicting reaction outcomes and optimizing conditions.

Carbon-Iodine Bond Dissociation Energy (BDE)

The bond dissociation energy (BDE) is the energy required to homolytically cleave a bond.^[10] The BDE of the C-I bond in an iodoindazole is a critical parameter influencing its reactivity in cross-coupling reactions, where oxidative addition of the palladium catalyst into the C-I bond is often the rate-determining step. A lower BDE generally correlates with higher reactivity.

While specific experimental BDE values for iodinated indazoles are not readily available, DFT calculations can provide reliable estimates. The BDE is expected to be influenced by the position of the iodine atom on the indazole ring, with substitution at electron-rich positions potentially leading to a weaker C-I bond.

Regioselectivity in Synthesis

The synthesis of iodinated indazoles often involves electrophilic iodination of the parent indazole. The regioselectivity of this reaction is governed by the electronic properties of the indazole ring. The C3 position of 1H-indazole is generally the most nucleophilic and therefore the most common site of iodination.

Spectroscopic Properties of Iodinated Indazoles

Spectroscopic techniques are essential for the characterization and identification of iodinated indazoles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are invaluable for confirming the structure and substitution pattern of iodinated indazoles. The chemical shifts of the protons and carbons are sensitive to the electronic environment, and the introduction of an iodine atom causes characteristic shifts.

Table 2: Representative ^1H and ^{13}C NMR Data for Iodinated Indazoles

Compound	Solvent	^1H NMR Chemical Shifts (δ , ppm)	^{13}C NMR Chemical Shifts (δ , ppm)	Reference
3-Iodo-1H-indazole	-	-	Data available in PubChem	[8]
5-Iodo-3-phenyl-1H-indazole	CDCl_3	12.74 (br, 1H), 8.30 (s, 1H), 7.92-7.91 (m, 2H), 7.53-7.48 (m, 4H), 6.70 (d, $J = 8.3$ Hz, 1H)	144.75, 140.51, 135.08, 132.69, 129.80, 129.15	[3]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of 3-iodo-1H-indazole is available and can be used as a reference.[8] Key vibrational modes include N-H stretching, C-H stretching of the aromatic rings, and C=C and C=N stretching vibrations within the heterocyclic system.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within a molecule. The absorption maxima of iodinated indazoles are expected to be red-shifted compared to the parent indazole due to the influence of the iodine atom on the electronic structure.[11]

Experimental Protocols

The following section provides representative experimental protocols for the synthesis of a key iodinated indazole intermediate and its subsequent use in a Suzuki-Miyaura cross-coupling reaction.

Synthesis of 3-Iodo-1H-indazole

Protocol:[5]

- To a stirred solution of indazole (1.0 eq) in dimethylformamide (DMF), add iodine (2.0 eq).
- Add potassium hydroxide (KOH) pellets (4.0 eq) portion-wise to the reaction mixture.
- Stir the reaction at room temperature for 1-2 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into a cold aqueous solution of sodium thiosulfate to quench the excess iodine.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford 3-iodo-1H-indazole.

Suzuki-Miyaura Cross-Coupling of 3-Iodo-1H-indazole

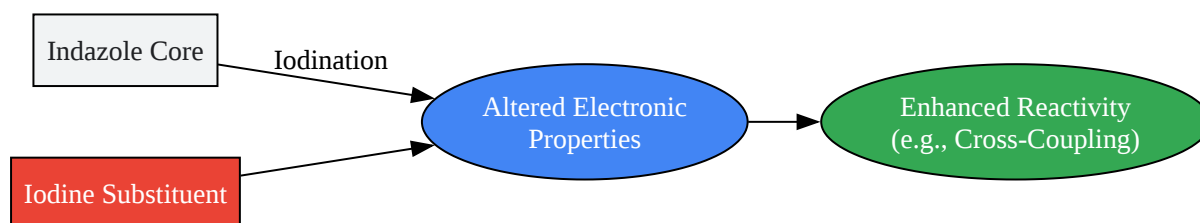
Protocol:[5]

- In a reaction vessel, combine 3-iodo-1H-indazole (1.0 eq), the desired arylboronic acid (1.2-1.5 eq), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.05-0.1 eq), and a base such as K_2CO_3 or Cs_2CO_3 (2.0-3.0 eq).
- Add a suitable solvent system, typically a mixture of an organic solvent (e.g., dioxane, toluene, or DMF) and water.

- Degas the reaction mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-30 minutes.
- Heat the reaction mixture to the appropriate temperature (typically 80-120 °C) and stir until the starting material is consumed, as monitored by TLC or LC-MS.
- After cooling to room temperature, dilute the reaction mixture with water and extract with an organic solvent.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the residue by column chromatography to yield the desired 3-aryl-1H-indazole product.

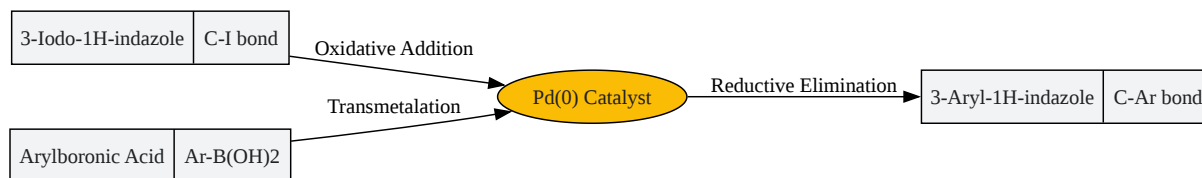
Visualization of Key Concepts

The following diagrams illustrate important theoretical and practical concepts related to iodinated indazoles.



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Caption: Influence of iodination on the properties of the indazole core.



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Caption: Simplified catalytic cycle of a Suzuki-Miyaura cross-coupling reaction involving 3-iodo-1H-indazole.

Conclusion

Iodinated indazoles are invaluable synthetic intermediates in the field of drug discovery. Their theoretical properties, particularly their electronic structure and the nature of the carbon-iodine bond, are fundamental to understanding their reactivity and potential for forming key intermolecular interactions. This guide has provided a comprehensive overview of these theoretical aspects, supported by experimental data and protocols. A thorough grasp of these principles will empower researchers to more effectively design and synthesize novel indazole-based compounds with desired pharmacological profiles, ultimately accelerating the development of new medicines.

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